

# The Discovery and Synthetic History of Butylmalonic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Butylmalonic acid*

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This technical guide provides a comprehensive overview of the discovery, history, and synthesis of **butylmalonic acid**, a significant building block in organic chemistry. The document details the evolution of its synthesis, presents its physicochemical properties in a structured format, and offers a detailed experimental protocol for its preparation via the classic malonic ester synthesis.

## Discovery and Historical Context

The history of **butylmalonic acid** is intrinsically linked to the discovery and development of malonic acid and the malonic ester synthesis. Malonic acid itself was first prepared in 1858 by the French chemist Victor Dessaignes through the oxidation of malic acid.<sup>[1][2][3]</sup> The true synthetic potential of malonic acid derivatives was unlocked with the development of the malonic ester synthesis. This powerful carbon-carbon bond-forming reaction allows for the alkylation of diethyl malonate and other malonic esters at the alpha-carbon, followed by hydrolysis and decarboxylation to yield a substituted acetic acid.<sup>[4]</sup>

While a definitive singular publication marking the "discovery" of **butylmalonic acid** is not readily apparent in early chemical literature, its synthesis became an early and straightforward application of the malonic ester synthesis following the elucidation of this synthetic route. The reaction of the sodium salt of diethyl malonate with a butyl halide (such as butyl bromide) would have been a logical extension of the initial studies into the alkylation of malonic esters. This method provided a reliable pathway to a variety of mono- and di-substituted malonic acids, with

the butyl derivative being a fundamental example. The synthesis is a classic illustration of the nucleophilic substitution of an alkyl halide by the enolate of diethyl malonate.[\[5\]](#)[\[6\]](#)

## Physicochemical Properties

The accurate characterization of **butylmalonic acid** and its common synthetic intermediate, diethyl n-butylmalonate, is crucial for their application in research and development. The following tables summarize their key physicochemical properties.

Table 1: Physicochemical Properties of **Butylmalonic Acid**

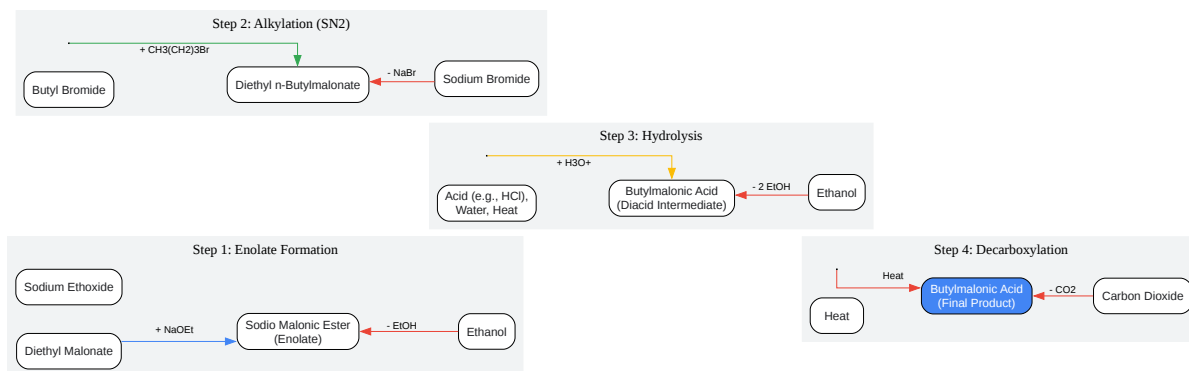
Property	Value
CAS Number	534-59-8 <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[7]</a>
Molecular Weight	160.17 g/mol
Appearance	White crystalline solid/powder <a href="#">[7]</a>
Melting Point	105-107 °C
Boiling Point	333.1 °C at 760 mmHg
Water Solubility	438 g/L at 25 °C <a href="#">[7]</a>
pKa	2.96 (at 5 °C) <a href="#">[7]</a>

Table 2: Physicochemical Properties of Diethyl n-Butylmalonate

Property	Value
CAS Number	133-08-4
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>
Molecular Weight	216.27 g/mol
Appearance	Clear, colorless liquid
Density	0.983 g/mL at 25 °C
Boiling Point	235-240 °C
Refractive Index	n <sub>20/D</sub> 1.422
Flash Point	94 °C (closed cup)

## Synthetic Pathway and Mechanism

The synthesis of **butylmalonic acid** is a multi-step process that begins with the alkylation of diethyl malonate, followed by hydrolysis of the ester groups, and finally, decarboxylation.



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Caption: Overall reaction pathway for the synthesis of **butylmalonic acid**.

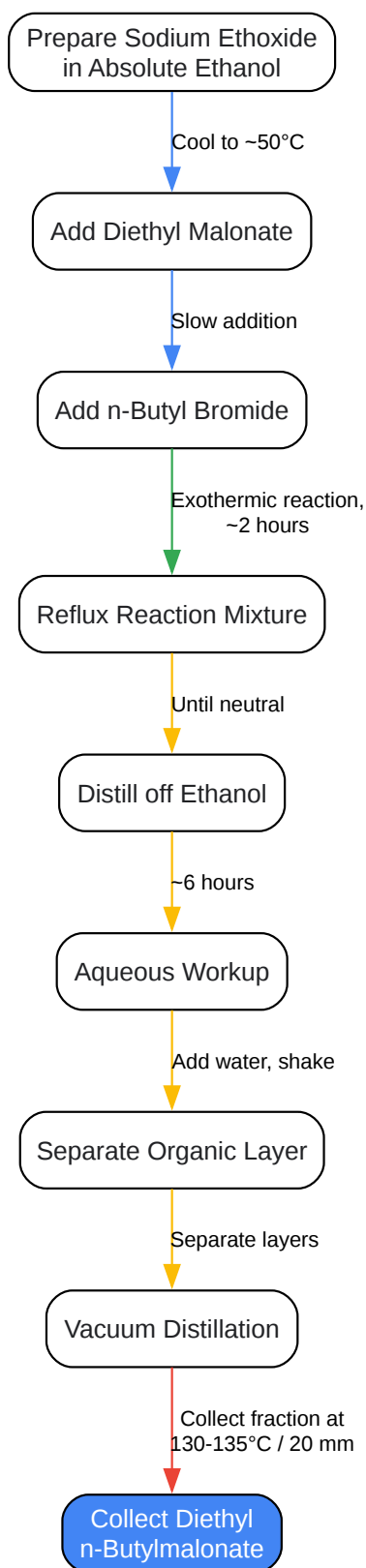
## Experimental Protocols

The following protocols are based on well-established procedures, particularly those published in Organic Syntheses, and provide a reliable method for the preparation of **butylmalonic acid**.

### Synthesis of Diethyl n-Butylmalonate

This procedure details the alkylation of diethyl malonate with n-butyl bromide.

Workflow Diagram:



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